

# Diethyl Sulfate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Diethyl sulfate

Cat. No.: B166044

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CAS Number: 64-67-5

This technical guide provides an in-depth overview of **diethyl sulfate**, a potent ethylating agent utilized in various chemical syntheses. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, mechanism of action, and safety considerations.

## Core Chemical and Physical Properties

**Diethyl sulfate** ( $(C_2H_5)_2SO_4$ ) is a diester of sulfuric acid.<sup>[1]</sup> It is a colorless, oily liquid with a faint peppermint-like odor.<sup>[1][2]</sup> Due to its strong alkylating capabilities, it is classified as a probable human carcinogen and requires careful handling.<sup>[3][4][5][6]</sup>

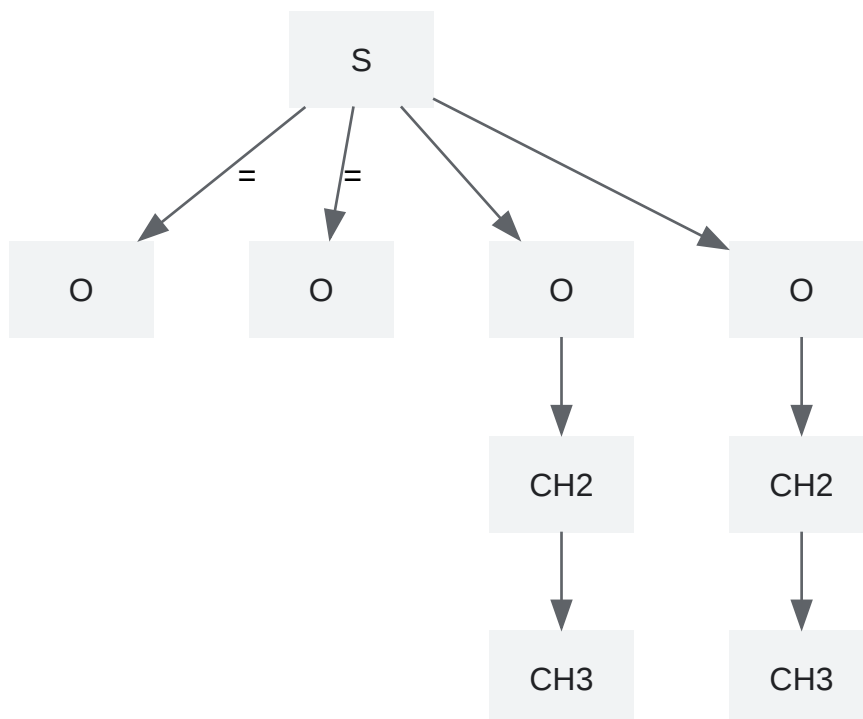
## Summary of Quantitative Data

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>4</sub> S	[3][7]
Molecular Weight	154.18 g/mol	[3][8][9]
CAS Number	64-67-5	[1][3][8][9][10][11]
Appearance	Colorless, oily liquid	[1][2][9]
Odor	Faint peppermint or ether-like	[1][2][3][12][13]
Density	1.177 g/mL at 25 °C	[3][8][9]
Boiling Point	208-209.5 °C (decomposes)	[3][8][9][14]
Melting Point	-24 to -25 °C	[3][8][9][14]
Flash Point	104 °C (219 °F)	[3][13][15]
Vapor Pressure	<0.01 mmHg at 20 °C	[3]
Solubility	Decomposes in water; miscible with ethanol and ether	[1][14]

## Molecular Structure

The molecular structure of **diethyl sulfate** features a central sulfur atom tetrahedrally bonded to four oxygen atoms. Two of these oxygen atoms are part of ethyl ester groups.

Molecular Structure of Diethyl Sulfate

[Click to download full resolution via product page](#)Molecular Structure of **Diethyl Sulfate**

## Experimental Protocols

### Synthesis of Diethyl Sulfate

A common laboratory-scale synthesis of **diethyl sulfate** involves the reaction of ethanol with sulfuric acid, followed by vacuum distillation.<sup>[1][15]</sup>

Materials:

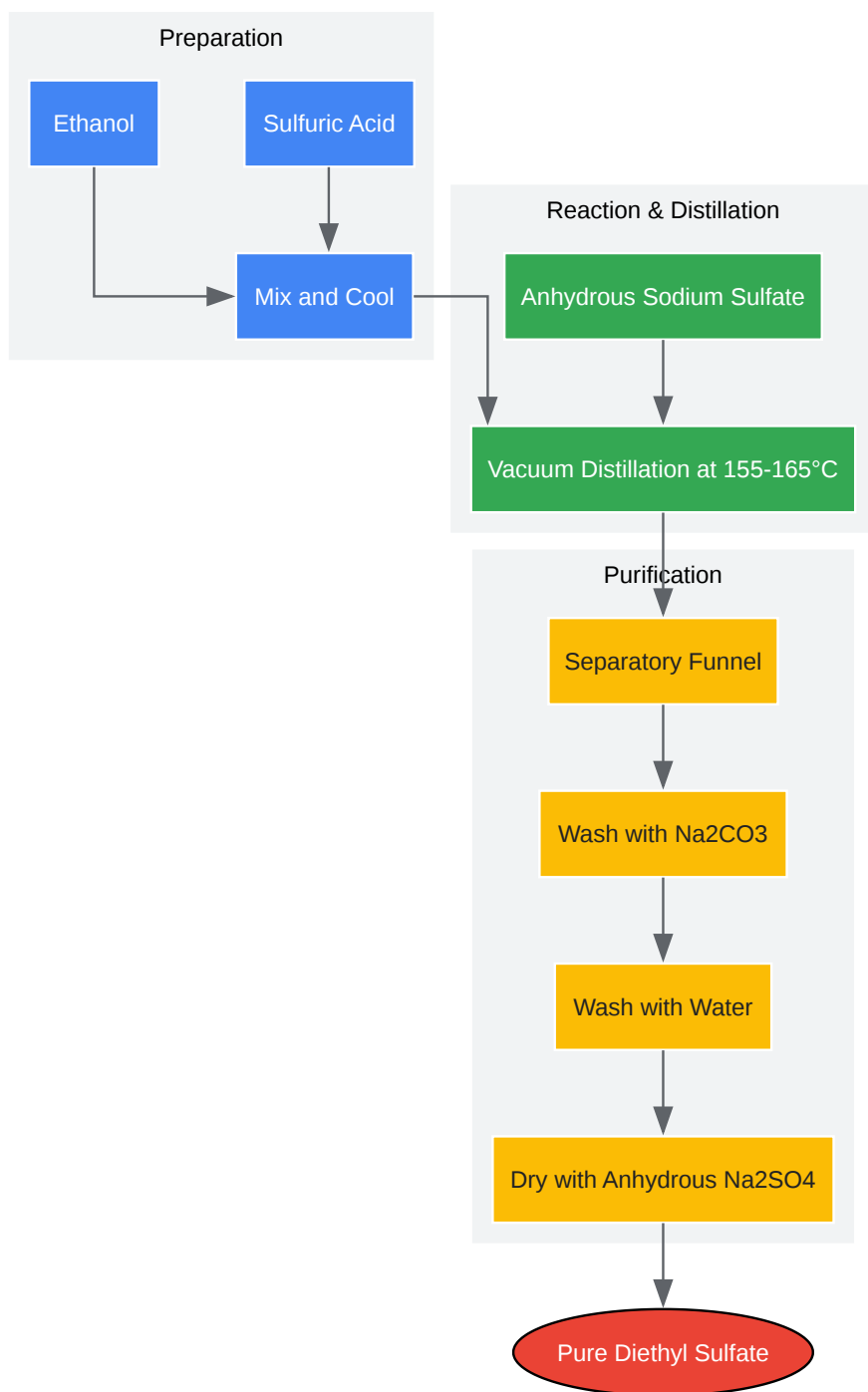
- Ethanol (95%)
- Concentrated Sulfuric Acid (96-98%)
- Anhydrous Sodium Sulfate

- Dilute Sodium Carbonate solution
- Ice bath
- Distillation apparatus suitable for vacuum distillation
- Separatory funnel

Procedure:

- Preparation of the Reaction Mixture: In a flask, cool 50 g of 95% ethanol in an ice bath. Slowly and with constant stirring, add 104.5 g of concentrated sulfuric acid to the cooled ethanol.[\[1\]](#) Allow the mixture to react, forming ethyl hydrogen sulfate.
- Distillation Setup: Assemble a vacuum distillation apparatus with a 1-liter flask containing 90 g of anhydrous sodium sulfate.[\[1\]](#) The flask should be heated in an oil bath.
- Reaction and Distillation: Heat the oil bath to 155-165 °C.[\[1\]](#) Apply a vacuum to the apparatus. Slowly add the prepared ethanol/sulfuric acid mixture dropwise onto the heated sodium sulfate.[\[1\]](#) **Diethyl sulfate** will distill over along with some unreacted ethanol.
- Purification:
  - Transfer the distillate to a separatory funnel. The denser **diethyl sulfate** will form the bottom layer and can be separated from the ethanol layer.[\[16\]](#)
  - Wash the collected **diethyl sulfate** with a dilute sodium carbonate solution to neutralize any remaining acid.[\[16\]](#)
  - Follow with two washes of cold water.[\[16\]](#)
  - Dry the **diethyl sulfate** over anhydrous sodium sulfate.[\[16\]](#)

## Synthesis Workflow of Diethyl Sulfate

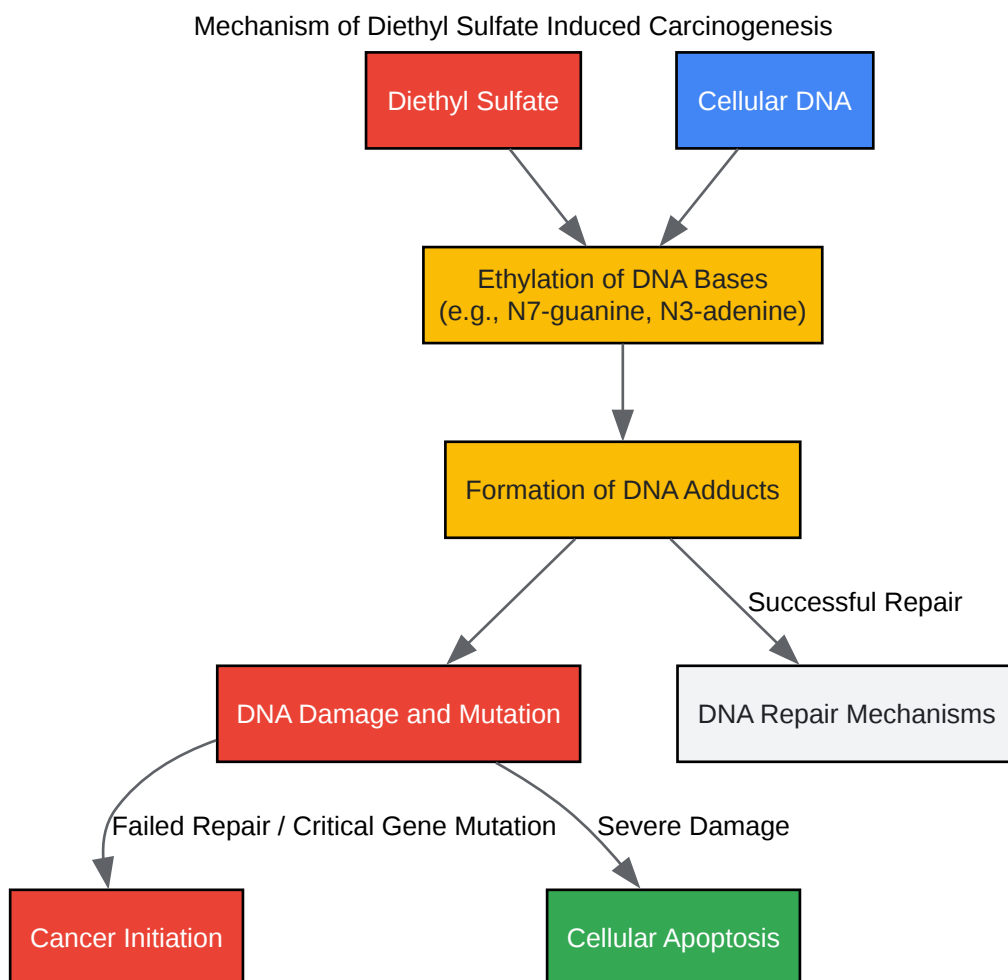
[Click to download full resolution via product page](#)Synthesis Workflow of **Diethyl Sulfate**

## Mechanism of Action and Toxicity

**Diethyl sulfate** is a potent alkylating agent, and this reactivity is the basis for both its utility in chemical synthesis and its toxicity.<sup>[4][5][15]</sup> Its carcinogenicity and mutagenicity are primarily attributed to its ability to ethylate DNA.<sup>[4][5]</sup>

The electrophilic ethyl groups of **diethyl sulfate** can react with nucleophilic sites on DNA bases, particularly the N7 position of guanine and the N3 position of adenine. This leads to the formation of DNA adducts, such as 7-ethylguanine and 3-ethyladenine. The formation of these adducts can disrupt normal DNA replication and transcription, leading to mutations. If these mutations occur in critical genes, such as proto-oncogenes or tumor suppressor genes, they can lead to the initiation of cancer.<sup>[4]</sup>

The genotoxicity of **diethyl sulfate** has been observed in numerous test systems, where it induces chromosomal aberrations, micronucleus formation, and sister chromatid exchange.<sup>[4]</sup>



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Mechanism of **Diethyl Sulfate** Induced Carcinogenesis

## Applications in Research and Development

The primary application of **diethyl sulfate** is as an ethylating agent in organic synthesis.[1][14][17] It is used to introduce an ethyl group onto a variety of substrates, including phenols, amines, and thiols, to produce the corresponding ethyl ethers, ethyl amines, and ethyl thioethers.[7][17]

In the pharmaceutical and specialty chemical industries, it is employed in the synthesis of various intermediates and active pharmaceutical ingredients.[4] For instance, it can be used in the preparation of biologically active compounds like bispirazoles and pyrazolopyrimidines.[7]

## Safety and Handling

**Diethyl sulfate** is a hazardous substance and must be handled with extreme caution.[3] It is classified as a probable human carcinogen (Group 2A by IARC) and a mutagen.[3][4][5][6]

- **Exposure Routes:** Inhalation, ingestion, and skin absorption are all potential routes of exposure.[3]
- **Personal Protective Equipment (PPE):** When handling **diethyl sulfate**, it is imperative to use appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a respirator with a suitable filter.[11] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[8]
- **Incompatibilities:** **Diethyl sulfate** is incompatible with strong acids, strong bases, strong oxidizing agents, and nitrates.[3][8] It reacts with water, especially when heated, to form ethanol and sulfuric acid.[3]
- **Spill and Disposal:** In case of a spill, absorb the material with an inert absorbent and dispose of it as hazardous waste according to local regulations.[9][11] Do not allow the chemical to enter the environment.[9]
- **First Aid:**
  - **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[3][8]
  - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3][8]
  - **Inhalation:** Move the individual to fresh air.[8]
  - **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water.[11] In all cases of exposure, seek immediate medical attention.[3][8][9]



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